

Commercial Availability and Purity of 1-Isopropylhydrazine Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: 1-Isopropylhydrazine

Cat. No.: B1211640

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability and purity of **1-Isopropylhydrazine** hydrochloride (CAS No: 16726-41-3), a key building block in pharmaceutical and chemical synthesis. This document also outlines detailed experimental protocols for its synthesis, purification, and analysis, aiming to equip researchers and drug development professionals with critical information for their work.

Commercial Availability and Supplier Specifications

1-Isopropylhydrazine hydrochloride is readily available from a variety of chemical suppliers. The purity of the commercially available product typically ranges from 95% to over 98%. It is important to note that some suppliers provide the product for early discovery research and may not perform detailed analytical testing, placing the responsibility of purity confirmation on the buyer. Below is a summary of offerings from several suppliers.

Supplier	Product Name	Purity Specification	Available Quantities
Sigma-Aldrich	1-Isopropylhydrazine hydrochloride, AldrichCPR	Buyer assumes responsibility to confirm product identity and/or purity. [1] [2]	Custom
Tokyo Chemical Industry (TCI)	Isopropylhydrazine Hydrochloride	>98.0% (T) [3]	1g, 5g [3]
Lab Pro Inc.	Isopropylhydrazine Hydrochloride	Min. 98.0% (T) [4]	1g [4]
Chem-Impex	Isopropylhydrazine Hydrochloride	≥ 98% (Titration) [5]	Custom
SynChem	Isopropylhydrazine hydrochloride	95+ [6]	1g [6]
Matrix Scientific	Isopropyl-hydrazine	Not specified for hydrochloride salt	500mg [6]
American Custom Chemicals Corporation	ISOPROPYL-HYDRAZINE	95.00%	500MG [6]
Dideu Industries Group Limited	ISOPROPYLHYDRAZINE HYDROCHLORIDE	99.0% Min	Custom [7]
Hebei Chuanghai Biotechnology Co., Ltd.	ISOPROPYLHYDRAZINE HYDROCHLORIDE	Not Specified	Custom [7]

Physicochemical Properties

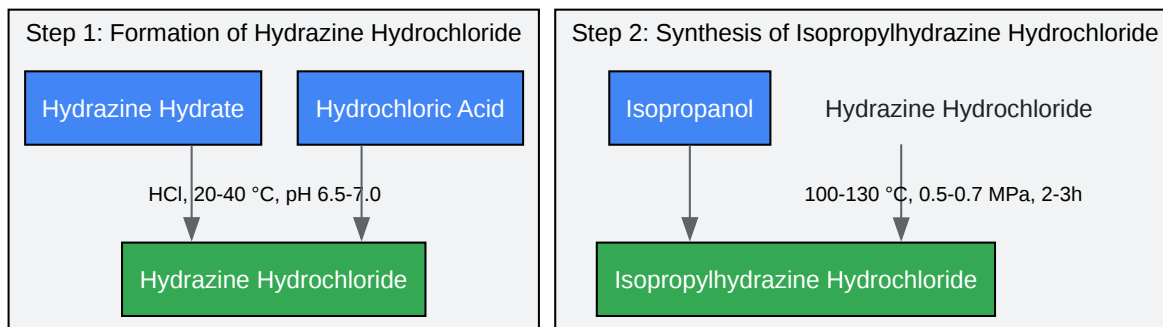
Property	Value
Molecular Formula	C ₃ H ₁₀ N ₂ ·HCl[3][5]
Molecular Weight	110.59 g/mol [1][4][5]
Appearance	White to almost white powder or crystalline powder[4][5][7]
Melting Point	111-113 °C[6], 115-125 °C[5], 123 °C[4]
CAS Number	16726-41-3[4]

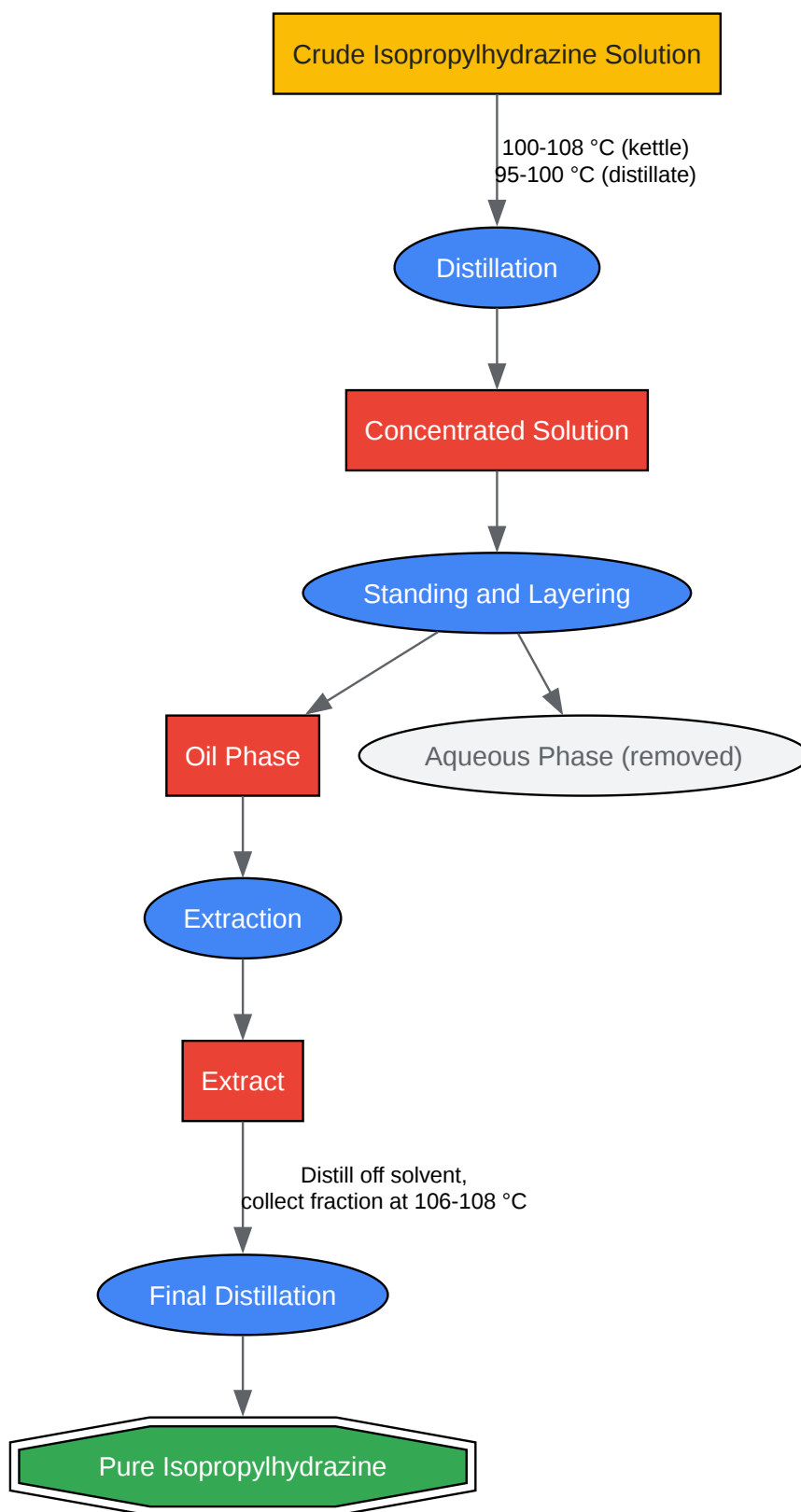
Experimental Protocols

Synthesis of 1-Isopropylhydrazine Hydrochloride

A common method for the synthesis of **1-isopropylhydrazine** involves the reaction of hydrazine hydrochloride with isopropanol. The hydrochloride salt can then be isolated. A detailed protocol based on a patented method is described below.[1][8]

Reaction Scheme:





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